

An In-depth Technical Guide to the Physicochemical Properties of 3-Nitrobenzophenone

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Compound of Interest

Compound Name: 3-Nitrobenzophenone

Cat. No.: B1329437

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Nitrobenzophenone**. The information is curated for researchers, scientists, and professionals in drug development who require detailed data for their work. This document includes quantitative data presented in structured tables, detailed experimental protocols, and visualizations to illustrate key processes and relationships.

Chemical Identity and Physical Properties

3-Nitrobenzophenone is an organic compound featuring a benzophenone core structure with a nitro group substituted at the meta-position of one of the phenyl rings.^[1] This substitution pattern influences its electronic properties and reactivity, making it a valuable intermediate in organic synthesis.^[1]

Table 1: General and Physical Properties of **3-Nitrobenzophenone**

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₉ NO ₃	[2]
Molecular Weight	227.22 g/mol	[2]
CAS Number	2243-80-3	[2]
Appearance	Tan to light brown or yellow crystalline powder	[1][2]
Melting Point	92-94 °C	[2]
Boiling Point	507.2 K (234.05 °C) at 0.024 bar	[3]
Solubility	Soluble in organic solvents such as ethanol and acetone; limited solubility in water.	[1]
LogP (Octanol/Water Partition Coefficient)	2.826 (Predicted)	[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **3-Nitrobenzophenone**. Below is a summary of its key spectral features.

Table 2: Spectroscopic Data for **3-Nitrobenzophenone**

Spectroscopic Technique	Key Features and Observations
Infrared (IR) Spectroscopy	The IR spectrum of 3-Nitrobenzophenone is characterized by strong absorption bands corresponding to its functional groups. Key peaks include the C=O stretch of the ketone group, typically found in the range of 1650-1690 cm^{-1} , and the asymmetric and symmetric stretching vibrations of the nitro group (NO_2), which appear around 1550-1475 cm^{-1} and 1360-1290 cm^{-1} respectively for aromatic nitro compounds.[2][5]
^1H Nuclear Magnetic Resonance (NMR) Spectroscopy	The ^1H NMR spectrum would exhibit complex multiplets in the aromatic region (typically 7.2-8.5 ppm). The protons on the unsubstituted phenyl ring would appear as multiplets. The protons on the nitro-substituted ring would be expected to show distinct splitting patterns influenced by the meta-substitution of the nitro and carbonyl groups. The proton ortho to the nitro group and the proton between the two electron-withdrawing groups would likely be the most downfield shifted.
^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy	The ^{13}C NMR spectrum would show a signal for the carbonyl carbon around 195 ppm. Multiple signals would be present in the aromatic region (120-150 ppm). The carbon attached to the nitro group would be significantly deshielded. The presence of 13 unique carbon environments would be expected.
UV-Visible Spectroscopy	3-Nitrobenzophenone is expected to show strong UV absorption due to the presence of the benzoyl and nitro-aromatic chromophores. The spectrum would likely display multiple absorption bands corresponding to $\pi\text{-}\pi^*$ and $\text{n-}\pi^*$ electronic transitions. Similar compounds like

3-nitrophenol show a λ_{max} around 275 nm and a second band extending into the visible region due to the extended conjugation of the nitro group with the aromatic ring.[6]

Mass Spectrometry

The mass spectrum would show a molecular ion peak (M+) at m/z 227, corresponding to the molecular weight of the compound.[3]

Synthesis and Experimental Protocols

3-Nitrobenzophenone can be synthesized through a two-step process involving the Friedel-Crafts acylation of benzene with 3-nitrobenzoyl chloride, or by the nitration of benzophenone. The latter is a common method for introducing a nitro group onto an aromatic ring.

Experimental Protocol: Synthesis of 3-Nitrobenzophenone via Nitration of Benzophenone

This protocol describes a general method for the nitration of an aromatic ketone. Caution: This reaction involves the use of strong acids and should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

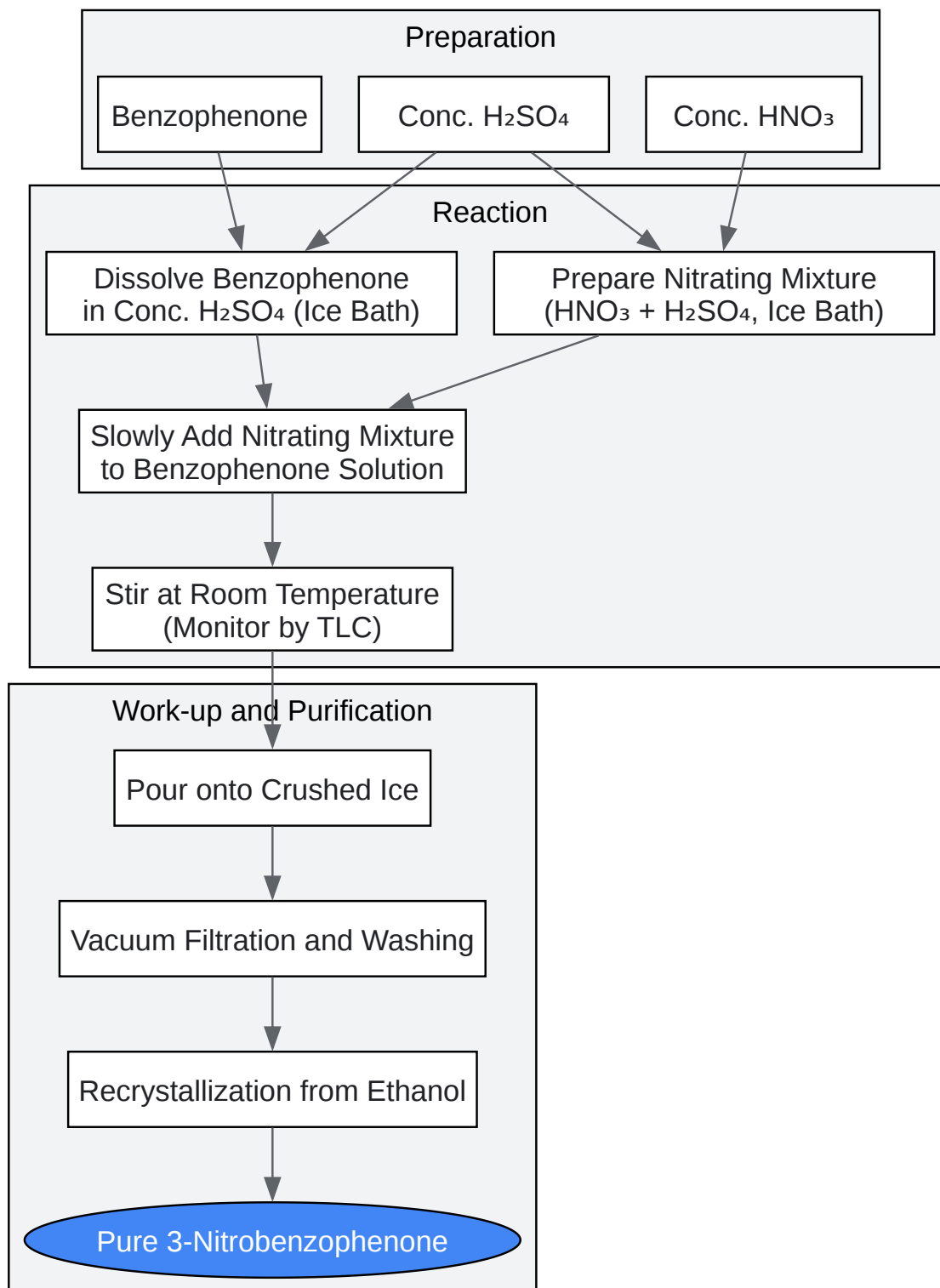
Materials:

- Benzophenone
- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)
- Ice
- Distilled Water
- Ethanol (for recrystallization)

Procedure:

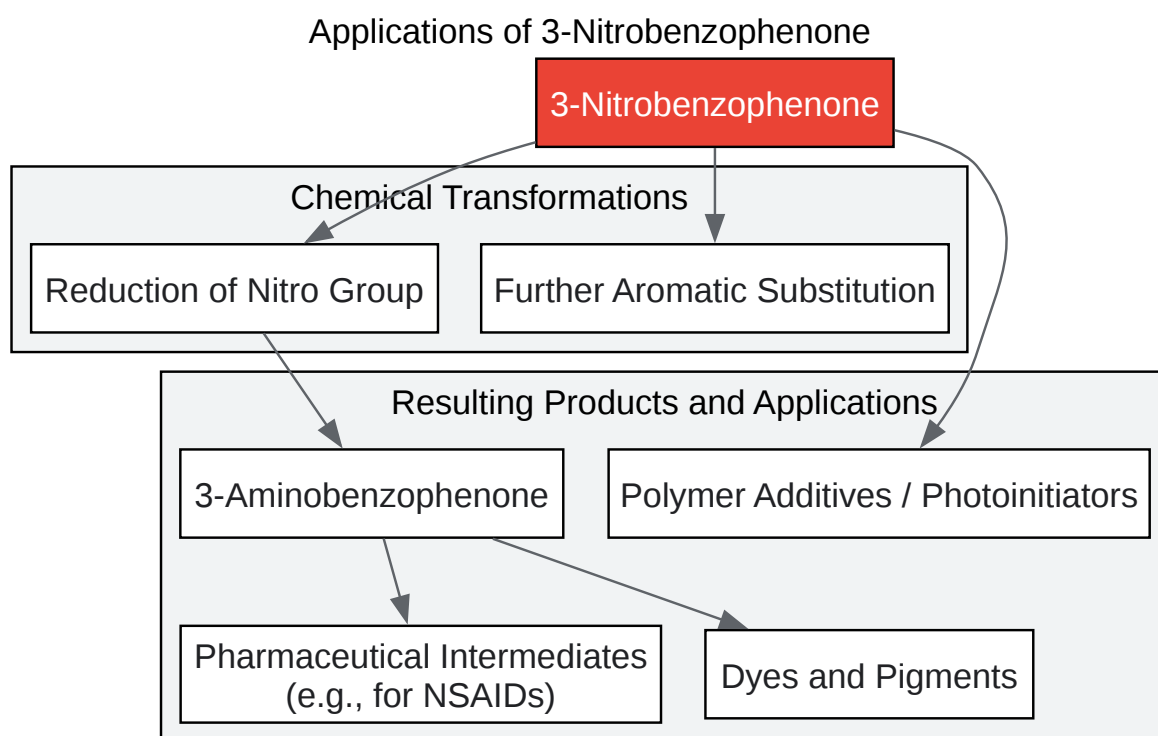
- In a flask, dissolve benzophenone in a minimal amount of concentrated sulfuric acid. This should be done carefully while cooling the flask in an ice bath to maintain a low temperature.
- Prepare a nitrating mixture by slowly adding concentrated nitric acid to concentrated sulfuric acid in a separate flask, also cooled in an ice bath.
- Slowly add the cold nitrating mixture dropwise to the benzophenone solution, ensuring the temperature of the reaction mixture does not exceed 10-15 °C.
- After the addition is complete, allow the reaction to stir at room temperature for a specified time, monitoring the progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, carefully pour the reaction mixture onto crushed ice.
- The crude **3-Nitrobenzophenone** will precipitate out of the solution.
- Collect the solid product by vacuum filtration and wash thoroughly with cold water until the filtrate is neutral.
- Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to obtain pure **3-Nitrobenzophenone**.

Synthesis Workflow for 3-Nitrobenzophenone via Nitration

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **3-Nitrobenzophenone**.

Applications and Logical Relationships

3-Nitrobenzophenone serves as a key building block in various synthetic pathways due to its reactive functional groups.



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Caption: Logical relationship of **3-Nitrobenzophenone**'s applications.

Safety and Handling

3-Nitrobenzophenone is classified as an irritant.[2] It is important to handle this chemical with care, using appropriate safety measures.

Table 3: GHS Hazard Information for **3-Nitrobenzophenone**

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Always refer to the latest Safety Data Sheet (SDS) for complete and up-to-date safety information.

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